

Application Notes and Protocols for High-Throughput Screening of FadD32 Inhibitors

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Compound of Interest

Compound Name: *FadD32 Inhibitor-1*

Cat. No.: *B12428051*

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Introduction

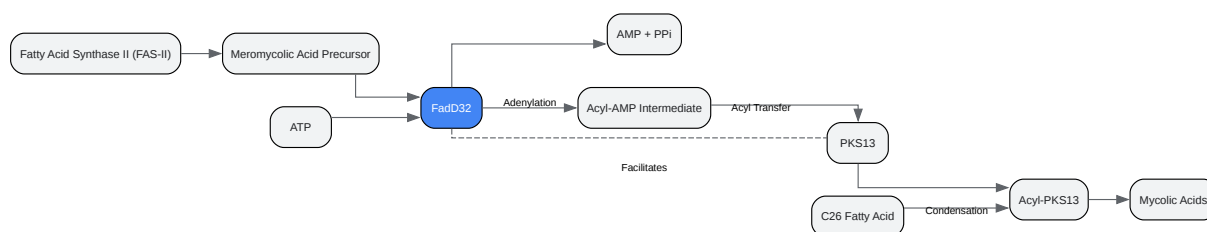
FadD32, a fatty acyl-AMP ligase, is a crucial enzyme in the mycolic acid biosynthesis pathway of *Mycobacterium tuberculosis*, the causative agent of tuberculosis.[1][2] Mycolic acids are essential components of the mycobacterial cell wall, providing a unique and impermeable barrier that contributes to the bacterium's intrinsic resistance to many antibiotics.[1][3] The essentiality of FadD32 for mycobacterial growth and its role in functionally linking the fatty acid synthase (FAS) and polyketide synthase (PKS) pathways make it a promising and validated target for the development of novel anti-tuberculosis drugs.[1][4]

These application notes provide detailed protocols for high-throughput screening (HTS) assays designed to identify inhibitors of FadD32. The described methods include both biochemical (target-based) and whole-cell (phenotypic) approaches, offering a comprehensive strategy for inhibitor discovery and validation.

Mycolic Acid Biosynthesis Pathway and the Role of FadD32

FadD32 catalyzes a key two-step reaction in the mycolic acid pathway. First, it adenylates a long-chain fatty acid (the meromycolate precursor) using ATP, forming a fatty acyl-adenylate intermediate.[2][5] In the second step, it facilitates the transfer of the activated fatty acyl group

to the acyl carrier protein (ACP) domain of Polyketide Synthase 13 (PKS13).[1][6] This process is essential for the subsequent Claisen-type condensation reaction catalyzed by PKS13, which ultimately leads to the formation of mycolic acids.

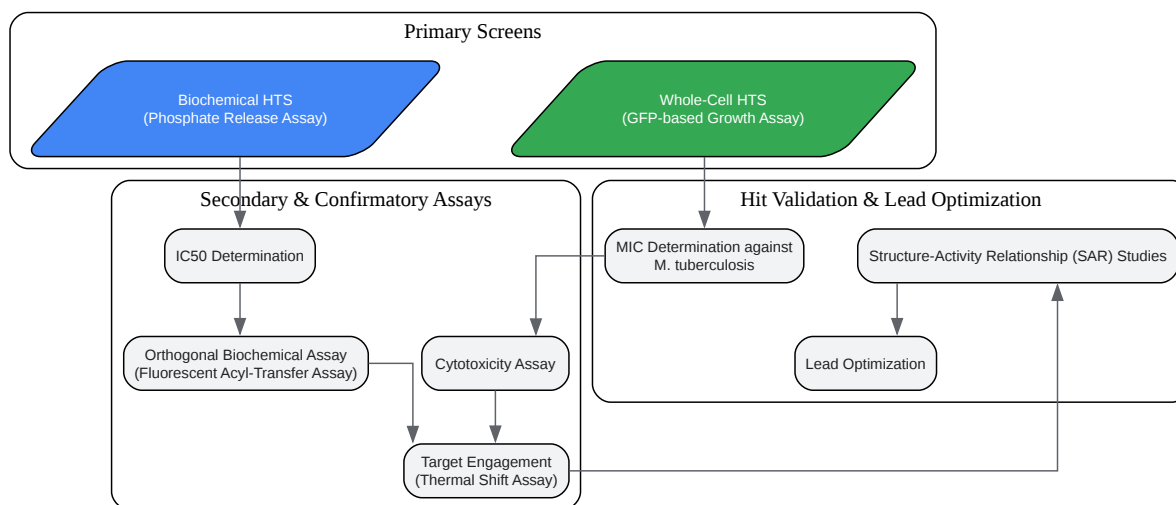


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Caption: Role of FadD32 in the Mycolic Acid Biosynthesis Pathway.

High-Throughput Screening Assays for FadD32 Inhibitors

A multi-pronged approach utilizing both biochemical and whole-cell screening assays is recommended for the identification and validation of FadD32 inhibitors.



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